

ML-792: A Potent Tool for Interrogating Mitotic Progression

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Compound of Interest

Compound Name: ML-792

Cat. No.: B15611196

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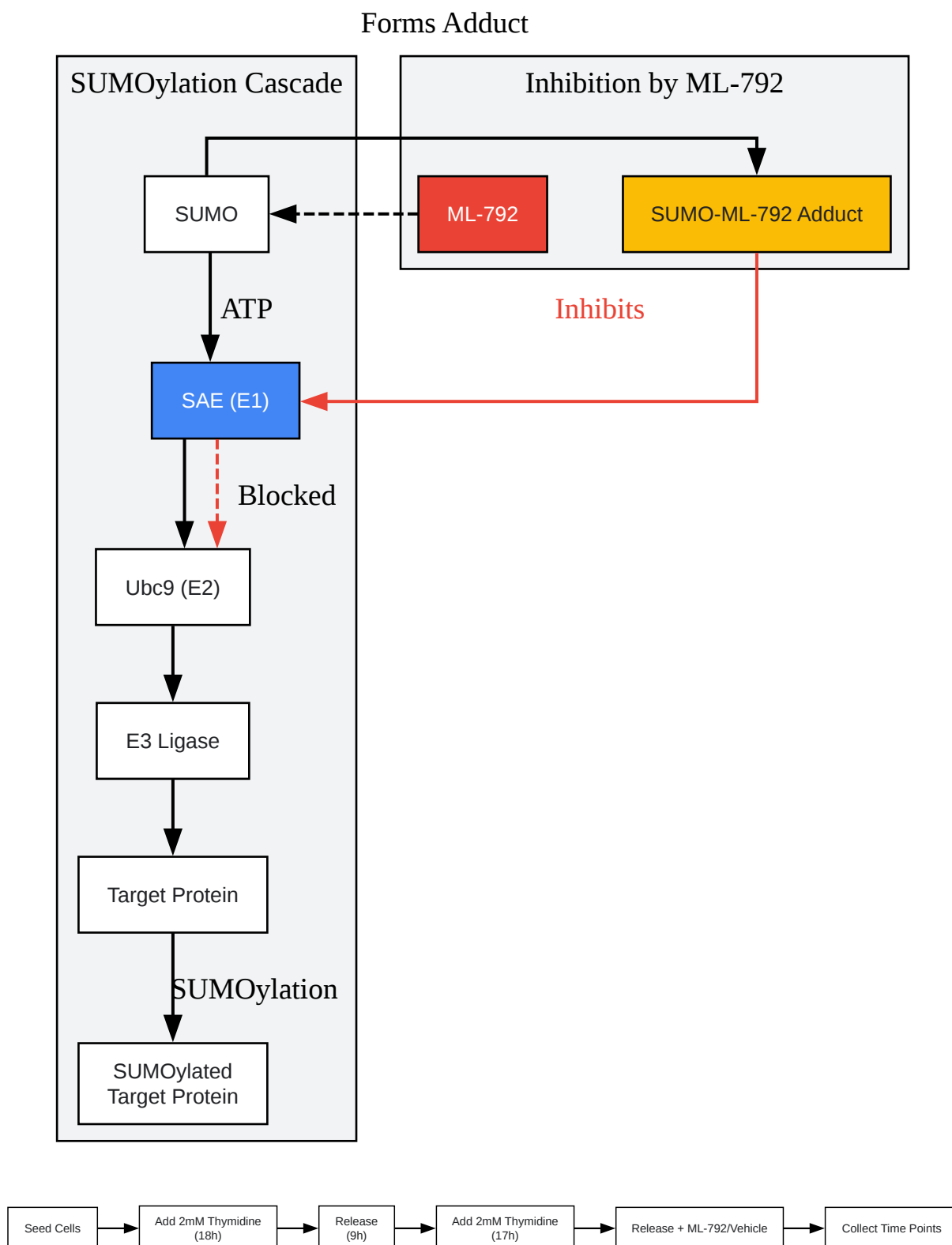
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

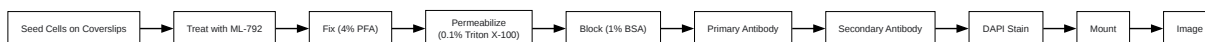
Introduction

ML-792 is a potent, selective, and mechanism-based inhibitor of the SUMO-activating enzyme (SAE).[1][2][3] By forming a covalent adduct with SUMO, **ML-792** effectively blocks the initial step of the SUMOylation cascade, leading to a global decrease in protein SUMOylation.[4] This targeted inhibition makes **ML-792** an invaluable chemical probe for elucidating the roles of SUMOylation in various cellular processes, particularly in the intricate regulation of mitotic progression. These application notes provide detailed protocols and quantitative data to guide researchers in utilizing **ML-792** to study mitosis.

Mechanism of Action

ML-792 functions by inhibiting the E1 activating enzyme for SUMOylation, SAE, which is a heterodimer composed of SAE1 and UBA2. The compound's sulfamate ester forms a covalent SUMO-**ML-792** adduct, which then binds tightly to and inhibits the catalytic activity of SAE.[4] This leads to a rapid and sustained decrease in the levels of SUMOylated proteins within the cell.[2][3] The inhibition of SUMOylation disrupts numerous cellular pathways, with a pronounced impact on the machinery governing cell division.





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